

Essential Safety and Operational Guide for 4-Fluorobenzyl Alcohol

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Compound of Interest

Compound Name: 4-Fluorobenzyl alcohol

Cat. No.: B044065

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **4-Fluorobenzyl alcohol**, including detailed operational and disposal plans.

Chemical Identifier:

- Name: **4-Fluorobenzyl alcohol**
- CAS Number: 459-56-3
- Molecular Formula: C_7H_7FO

Hazard Identification and Personal Protective Equipment (PPE)

4-Fluorobenzyl alcohol is classified as a combustible liquid and may cause skin, eye, and respiratory tract irritation.^{[1][2]} Adherence to proper PPE protocols is mandatory to ensure personal safety.

Summary of Required Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][3] Long-sleeved clothing is recommended.[4]
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is needed. [3] If ventilation is inadequate or for spill response, use a NIOSH or European Standard EN 149 approved respirator.[1] A particle filter is a recommended filter type.[3]

Operational Plan: Step-by-Step Handling Procedure

Strict adherence to the following operational plan is crucial for the safe handling of **4-Fluorobenzyl alcohol**.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[1]
- Ensure an eyewash station and safety shower are readily accessible.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3][4]
- Incompatible materials to avoid include acids, acid anhydrides, and acid chlorides.[3]

2. Donning PPE:

- Before handling, put on all required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid breathing vapors or mists.[\[3\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials.[\[3\]](#)

Emergency and First Aid Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[1]
Skin Contact	Get medical aid. Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[1]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[1]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[1]

Spill Response Plan:

- Evacuate and Ventilate: Immediately alert others in the area and ensure adequate ventilation. Remove all sources of ignition.[3][5]
- Contain the Spill: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[1][5] Do not use paper towels as they may increase evaporation.[5]
- Absorb and Collect: Absorb the spill with the inert material.[1]
- Containerize Waste: Sweep or shovel the absorbed material into a suitable, closed container for disposal.[3]
- Clean the Area: Wash the spill area with soap and water.[1]

- **Dispose of Waste:** Dispose of the contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[3]

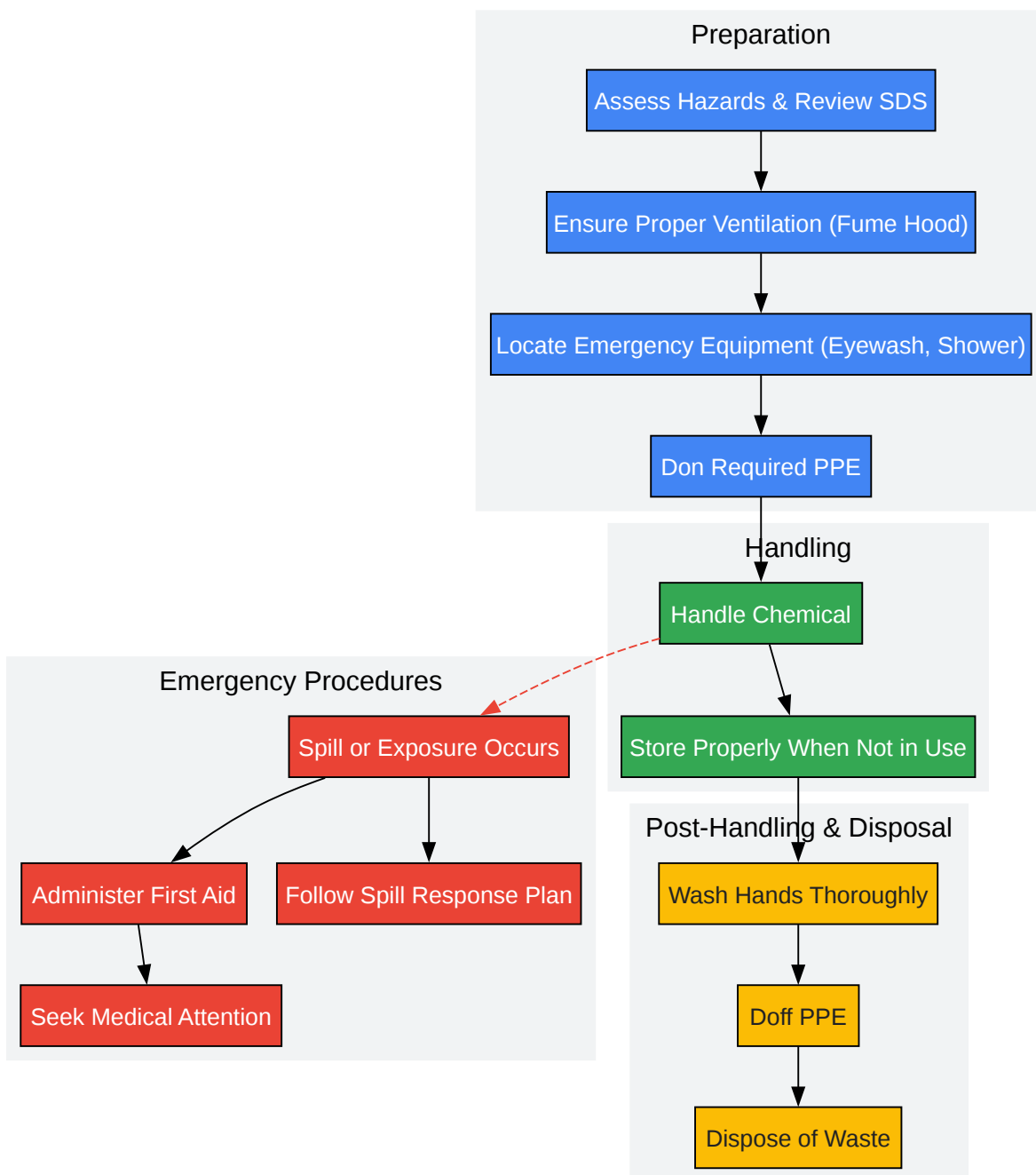
Disposal Plan

Proper disposal of **4-Fluorobenzyl alcohol** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[4]
- **Disposal:** Dispose of the contents and container to an approved waste disposal plant.[3][4]
Do not empty into drains.[3]
- **Contaminated Packaging:** Empty containers retain product residue and can be dangerous. Do not reuse empty containers.[1]

Experimental Workflow for Handling **4-Fluorobenzyl Alcohol**

Workflow for Safe Handling of 4-Fluorobenzyl Alcohol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-Fluorobenzyl alcohol**.

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